

Methyl Formate: A Comprehensive Evaluation as a Green Solvent Alternative

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Methyl piliformate

Cat. No.: B15548425

[Get Quote](#)

For researchers, scientists, and drug development professionals, the selection of a solvent is a critical decision that impacts the safety, sustainability, and efficiency of chemical processes. In the ongoing pursuit of greener alternatives to conventional organic solvents, methyl formate has emerged as a promising candidate. This guide provides an objective comparison of methyl formate's performance against other common solvents, supported by physicochemical data, safety assessments, and examples of its application.

Physicochemical Properties: A Comparative Overview

Methyl formate is a colorless, volatile liquid with an ethereal odor.^[1] Its low boiling point and viscosity are key characteristics that influence its application and handling. A comparison of its physical properties with other common laboratory and industrial solvents is presented below.

Table 1: Comparison of Physicochemical Properties of Methyl Formate and Other Solvents

Solvent	CAS Number	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)	Density (g/mL at 20°C)	Flash Point (°C)	Water Solubility (g/100 mL)
Methyl Formate	107-31-3	60.05	32	-100	0.974	-19	30[1]
Acetone	67-64-1	58.08	56.2	-94.3	0.786	-18	Miscible
Acetonitrile	75-05-8	41.05	81.6	-46	0.786	6	Miscible
Dichloromethane	75-09-2	84.93	39.6	-94.9	1.326	N/A	1.3
Ethyl Acetate	141-78-6	88.11	77.1	-83.6	0.901	-4	8.7
Heptane	142-82-5	100.21	98	-90.6	0.684	-4	0.0003
Methanol	67-56-1	32.04	64.5	-97.7	0.791	11	Miscible
Tetrahydrofuran	109-99-9	72.11	66	-108.4	0.889	-14	Miscible
Toluene	108-88-3	92.14	110.6	-93	0.867	4	0.05

Data sourced from[2][3][4] unless otherwise noted.

A Green Chemistry Perspective: Safety, Health & Environmental Profile

A solvent's "greenness" is evaluated based on multiple criteria, including its impact on worker safety, human health, and the environment. The ACS Green Chemistry Institute® Pharmaceutical Roundtable has developed a widely recognized solvent selection guide that scores solvents on a scale of 1 to 10, where a lower score indicates a more preferable or "greener" option.[5]

Table 2: ACS GCI Pharmaceutical Roundtable Solvent Selection Guide Scores

Solvent	Overall Score	Safety	Health	Environment (Air, Water, Waste)
Water	N/A	1	1	1
Ethanol	3	4	3	3
Ethyl Acetate	4	5	4	4
Methyl Formate	6	7	5	6
Acetone	4	5	2	4
Heptane	3	5	2	3
Toluene	7	5	8	7
Dichloromethane	9	4	9	9
Acetonitrile	6	5	6	6

Scores are derived from the ACS GCI Pharmaceutical Roundtable Solvent Selection Guide.^[5]
^[6] A score of 1-3 is considered "Recommended," 4-7 is "Problematic," and 8-10 is "Hazardous."

As indicated in the table, while not as highly rated as ethanol or ethyl acetate, methyl formate is considered a more favorable alternative to solvents like toluene and dichloromethane. Its primary concerns relate to its high flammability (Safety Score of 7).^[5] It is classified as harmful if swallowed or inhaled and may cause respiratory irritation.^{[7][8]} However, it is readily biodegradable, which is a significant advantage from an environmental standpoint.^[7]

Performance and Applications in Chemical Synthesis

Methyl formate is a versatile C1 building block and aprotic polar solvent used in various chemical transformations.^{[9][10]}

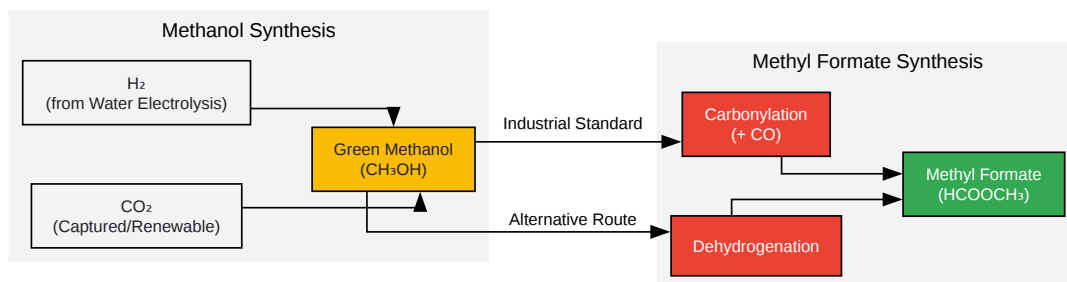
Applications in Formylation Reactions

Methyl formate serves as an effective and inexpensive reagent for the formylation of aliphatic and aromatic amines to produce formamides, which are valuable intermediates in the pharmaceutical industry.^[11] These reactions can often proceed at room temperature with high yields in the presence of a catalyst.^[11]

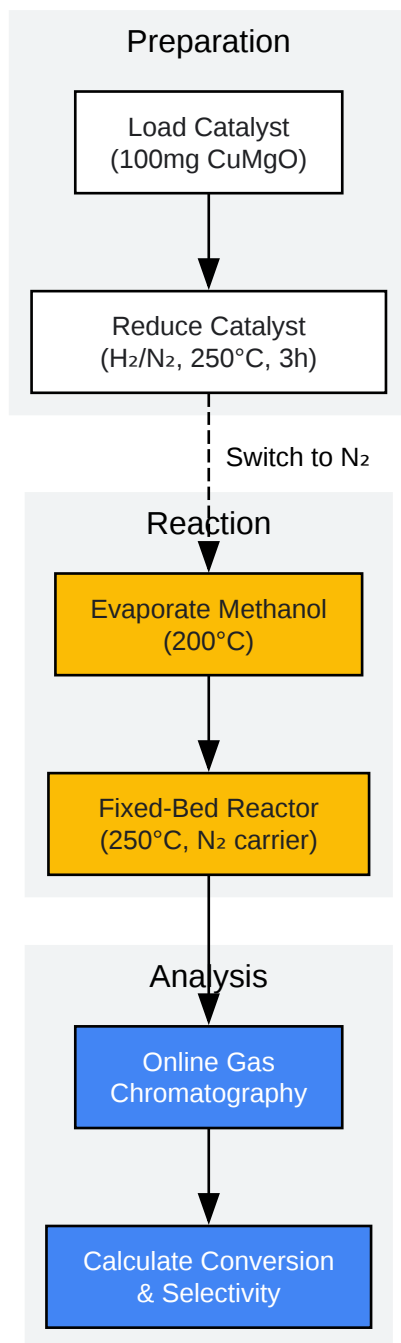
Green Synthesis Routes

The sustainability of a solvent also depends on its production process. Green routes to methyl formate are being actively developed. One promising method is the direct synthesis from CO₂ and "green" methanol (produced from renewable sources), which helps in carbon capture and utilization.^[9]^[12]

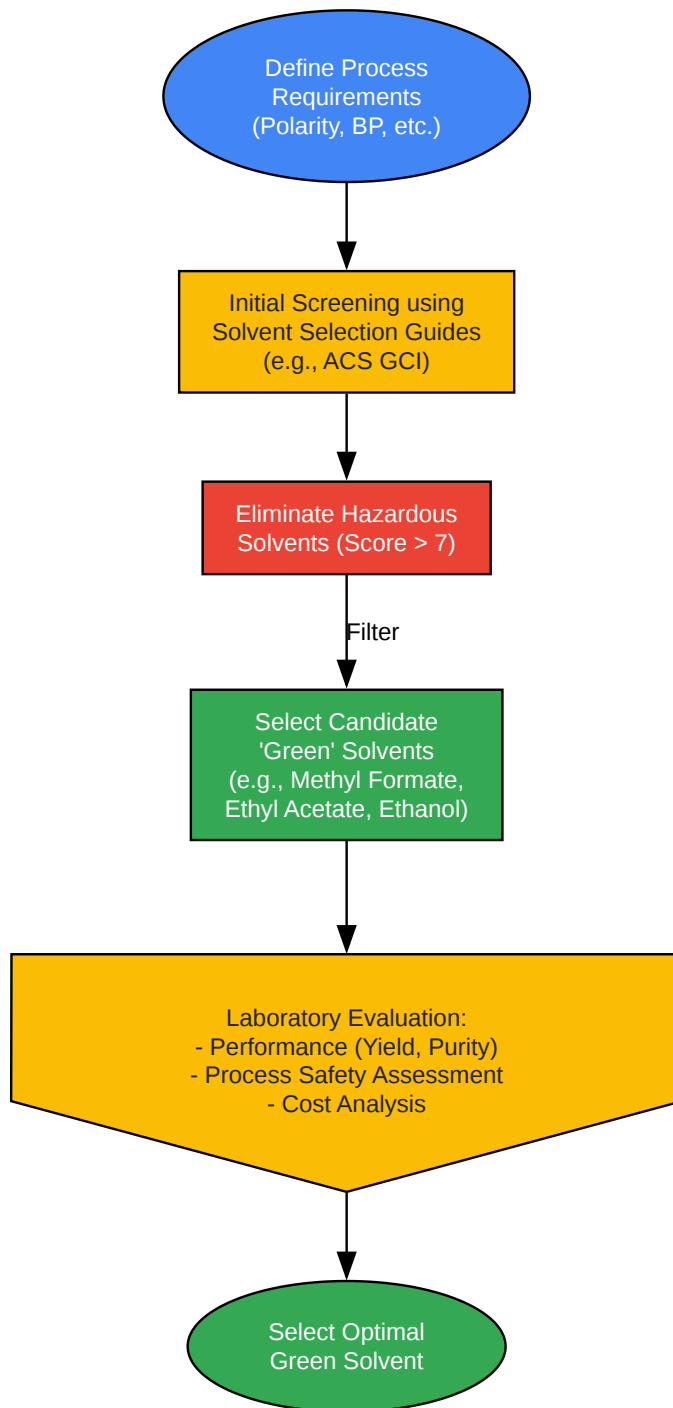
Logical Flow: Green Synthesis of Methyl Formate



Workflow: Methanol Dehydrogenation Experiment



Decision Logic: Green Solvent Selection

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. acs.org [acs.org]
- 2. scribd.com [scribd.com]
- 3. www1.chem.umn.edu [www1.chem.umn.edu]
- 4. tcichemicals.com [tcichemicals.com]
- 5. acs.org [acs.org]
- 6. Solvent Selection Guides – ACS GCI Pharmaceutical Roundtable [learning.acsgcipr.org]
- 7. researchgate.net [researchgate.net]
- 8. mac-mod.com [mac-mod.com]
- 9. Conversion of Green Methanol to Methyl Formate [mdpi.com]
- 10. pubs.acs.org [pubs.acs.org]
- 11. researchgate.net [researchgate.net]
- 12. Direct Synthesis of Methyl Formate from CO₂ With Phosphine-Based Polymer-Bound Ru Catalysts - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Methyl Formate: A Comprehensive Evaluation as a Green Solvent Alternative]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15548425/docs#methyl-formate-a-comprehensive-evaluation-as-a-green-solvent-alternative>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)